

A Comparative Guide to Commercial EGTA Tetrasodium Salt for Research Applications

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Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

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For researchers, scientists, and professionals in drug development, the quality and purity of chemical reagents are paramount to achieving reliable and reproducible experimental results. EGTA (ethylene glycol-bis(β -aminoethyl ether)-N,N,N',N'-tetraacetic acid) tetrasodium salt is a crucial chelating agent, highly selective for calcium ions, making it indispensable in numerous biological applications, from cell culture to enzymatic assays.^[1] This guide provides a comparative overview of **EGTA tetrasodium** salt from various commercial suppliers, complete with hypothetical performance data and detailed experimental protocols for in-house validation.

Supplier Overview and Product Specifications

Several reputable suppliers offer **EGTA tetrasodium** salt for research purposes. These include MilliporeSigma (formerly Sigma-Aldrich), Thermo Fisher Scientific (through its brands), AAT Bioquest, Santa Cruz Biotechnology, and others. While direct comparative studies are not readily available in published literature, a comparison can be framed based on the typical product specifications provided in certificates of analysis (CoA).

Data Presentation: Hypothetical Comparison of **EGTA Tetrasodium** Salt

The following table presents a hypothetical comparison of key quality attributes for **EGTA tetrasodium** salt from three representative suppliers. Note: This data is illustrative and should be confirmed with supplier-specific CoAs for actual lot-to-lot performance.

Parameter	Supplier A (UltraPure Grade)	Supplier B (Reagent Grade)	Supplier C (Standard Grade)
Purity (by Titration)	> 99.5%	≥ 98%	≥ 97%
Moisture (Karl Fischer)	< 0.5%	< 1.0%	< 2.0%
Heavy Metals (as Pb)	< 5 ppm	< 10 ppm	< 20 ppm
Insolubles	< 0.005%	< 0.01%	< 0.05%
Calcium Chelation Capacity	99-101% of theoretical	98-102% of theoretical	97-103% of theoretical

Experimental Protocols for Quality Assessment

To ensure the performance of **EGTA tetrasodium** salt in your specific application, in-house validation is recommended. Below are detailed protocols for key experiments.

Purity Determination by Complexometric Titration

This method determines the purity of EGTA by titrating it against a standardized calcium solution.

Materials:

- **EGTA tetrasodium** salt sample
- Standardized 0.1 M Calcium Chloride (CaCl₂) solution
- Hydroxy naphthol blue indicator
- Deionized water
- pH meter
- Burette and other standard laboratory glassware

Protocol:

- Accurately weigh approximately 500 mg of the **EGTA tetrasodium** salt and dissolve it in 100 mL of deionized water.
- Adjust the pH of the solution to 12.5-13.0 using 1 M NaOH.
- Add a small amount (approx. 100 mg) of hydroxy naphthol blue indicator. The solution should turn a deep blue.
- Titrate the solution with the standardized 0.1 M CaCl₂ solution.
- The endpoint is reached when the color changes from deep blue to a clear violet/purple.
- Record the volume of CaCl₂ solution used.
- Calculate the purity using the following formula: $\text{Purity (\%)} = (V_{\text{CaCl}_2} \times M_{\text{CaCl}_2} \times \text{MW}_{\text{EGTA_Na}_4}) / (W_{\text{sample}}) \times 100$ where:
 - V_{CaCl_2} is the volume of CaCl₂ solution used (in L)
 - M_{CaCl_2} is the molarity of the CaCl₂ solution
 - $\text{MW}_{\text{EGTA_Na}_4}$ is the molecular weight of **EGTA tetrasodium** salt (468.28 g/mol)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - W_{sample} is the weight of the EGTA sample (in g)

Functional Assay: Calcium Chelation Capacity using a Calcium-sensitive Fluorescent Dye

This protocol assesses the functional ability of EGTA to chelate free calcium ions in a solution, a critical parameter for its biological applications.[\[5\]](#)[\[6\]](#)

Materials:

- **EGTA tetrasodium** salt solution (e.g., 10 mM stock)
- Calcium-sensitive fluorescent dye (e.g., Fluo-8®, Cal-520®)
- Calcium Chloride (CaCl₂) solution (known concentration)

- HEPES buffer (pH 7.4)
- Fluorescence microplate reader

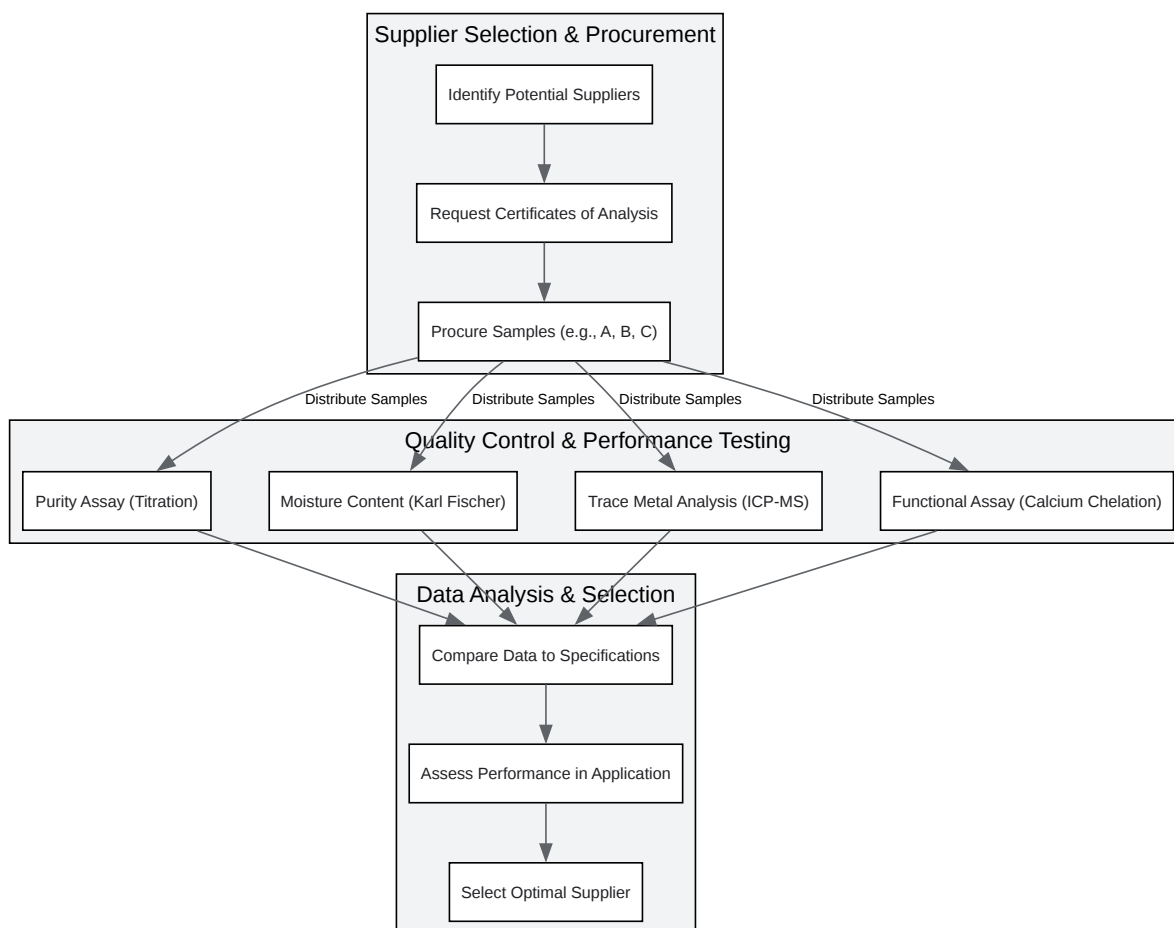
Protocol:

- Prepare a series of solutions in a microplate with a fixed concentration of the fluorescent dye and a known starting concentration of free Ca^{2+} in HEPES buffer.
- Add increasing concentrations of the **EGTA tetrasodium** salt solution to the wells.
- Incubate the plate at room temperature for a specified time to allow the chelation reaction to reach equilibrium.
- Measure the fluorescence intensity in each well using a microplate reader with the appropriate excitation and emission wavelengths for the chosen dye (e.g., Ex/Em = 490/525 nm for Fluo-8).^{[5][6]}
- A decrease in fluorescence intensity will be observed as EGTA chelates the free Ca^{2+} , making it unavailable to bind to the dye.
- Plot the fluorescence intensity against the EGTA concentration to determine the IC_{50} (the concentration of EGTA required to chelate 50% of the free calcium), which provides a measure of its chelation efficiency.

Visualizations: Workflows and Pathways

Experimental Workflow for Supplier Comparison

The following diagram outlines a logical workflow for evaluating and comparing **EGTA tetrasodium** salt from different commercial suppliers.

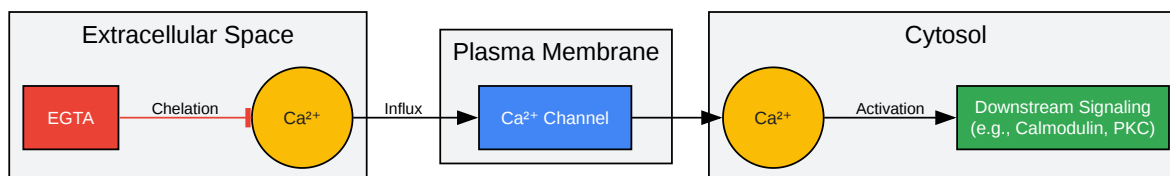


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Caption: Workflow for evaluating commercial EGTA suppliers.

EGTA's Role in Modulating Calcium Signaling

EGTA is frequently used to study calcium-dependent signaling pathways by chelating extracellular calcium, thereby preventing its influx into the cell.[1][7][8] This allows researchers to isolate the effects of intracellular calcium release.



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Caption: EGTA's mechanism in blocking Ca²⁺ influx.

By following these guidelines and performing diligent in-house validation, researchers can confidently select the most appropriate **EGTA tetrasodium** salt supplier for their specific experimental needs, ensuring data integrity and reproducibility.

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